

3-Phenylpropyl cinnamate molecular weight and formula

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Compound of Interest

Compound Name: *3-Phenylpropyl cinnamate*

Cat. No.: B086016

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Technical Data Sheet: 3-Phenylpropyl Cinnamate

This document provides the fundamental physicochemical properties of **3-Phenylpropyl cinnamate**, a compound relevant to researchers and professionals in drug development and chemical sciences.

Core Molecular Information

3-Phenylpropyl cinnamate is an ester known for its use as a flavoring and fragrance agent.[\[1\]](#) [\[2\]](#) Its fundamental molecular attributes are summarized below.

Property	Value
Molecular Formula	C ₁₈ H ₁₈ O ₂ [1] [2] [3] [4] [5]
Molecular Weight	266.3 g/mol [1] [4] (266.34 g/mol) [5]
IUPAC Name	3-phenylpropyl (2E)-3-phenylprop-2-enoate [1]
CAS Registry Number	122-68-9 [4] [5]

Note: Due to the nature of the requested information, which pertains to the fundamental and static properties of a chemical compound, there are no associated signaling pathways, experimental workflows, or logical relationships to visualize. Therefore, the generation of a Graphviz diagram is not applicable to this specific topic.

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References

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